

Strontium Bromide Solubility in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Strontium bromide*

Cat. No.: *B079252*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **strontium bromide** (SrBr_2) in various organic solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development who require precise solubility data and an understanding of the methodologies for its determination.

Core Data: Solubility of Strontium Bromide

The solubility of **strontium bromide** in organic solvents is a critical parameter in various chemical processes, including synthesis, purification, and formulation. The following tables summarize the available quantitative data, offering a clear comparison of solubility across different solvents and temperatures.

Table 1: Solubility of **Strontium Bromide** in Alcohols

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Methanol	10	115
	20	119.4
	30	123.4
	40	125.5
	50	129.6
	60	136.1
	70	144.6
Absolute Ethanol	10	63.6
	20	63.9
	30	64.9
	40	73.5
	50	75.2
	60	75.5
	70	75.7
i-Amyl Alcohol	80	77.8
	25	37.7

Data sourced from Seidell, A. (1940). Solubilities of inorganic and metal organic compounds. 3rd ed., vol. 1. D. Van Nostrand Company.[1]

Table 2: Solubility of **Strontium Bromide** in Ketones

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Acetone	0	0.869
	20	0.6
	50	0.274

Data sourced from Seidell, A. (1940). Solubilities of inorganic and metal organic compounds. 3rd ed., vol. 1. D. Van Nostrand Company.[1]

Qualitative Solubility Observations:

- Soluble in: Carbinol, ethanol, and amyl alcohol.[2][3][4]
- Insoluble in: Ether.[2][3][4]

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. While the precise, historical methods for the data cited above may vary, a general and robust methodology for determining the solubility of an inorganic salt like **strontium bromide** in an organic solvent involves the equilibrium concentration method, often coupled with gravimetric or spectroscopic analysis.

General Experimental Protocol: Isothermal Equilibrium Method

This method relies on creating a saturated solution at a constant temperature and then determining the concentration of the solute in that solution.

Materials and Equipment:

- Anhydrous **Strontium Bromide** (SrBr_2)
- High-purity organic solvent of interest

- Temperature-controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane material)
- Drying oven
- Gravimetric analysis equipment (e.g., evaporating dish) or a suitable spectroscopic instrument (e.g., ICP-OES for strontium analysis).

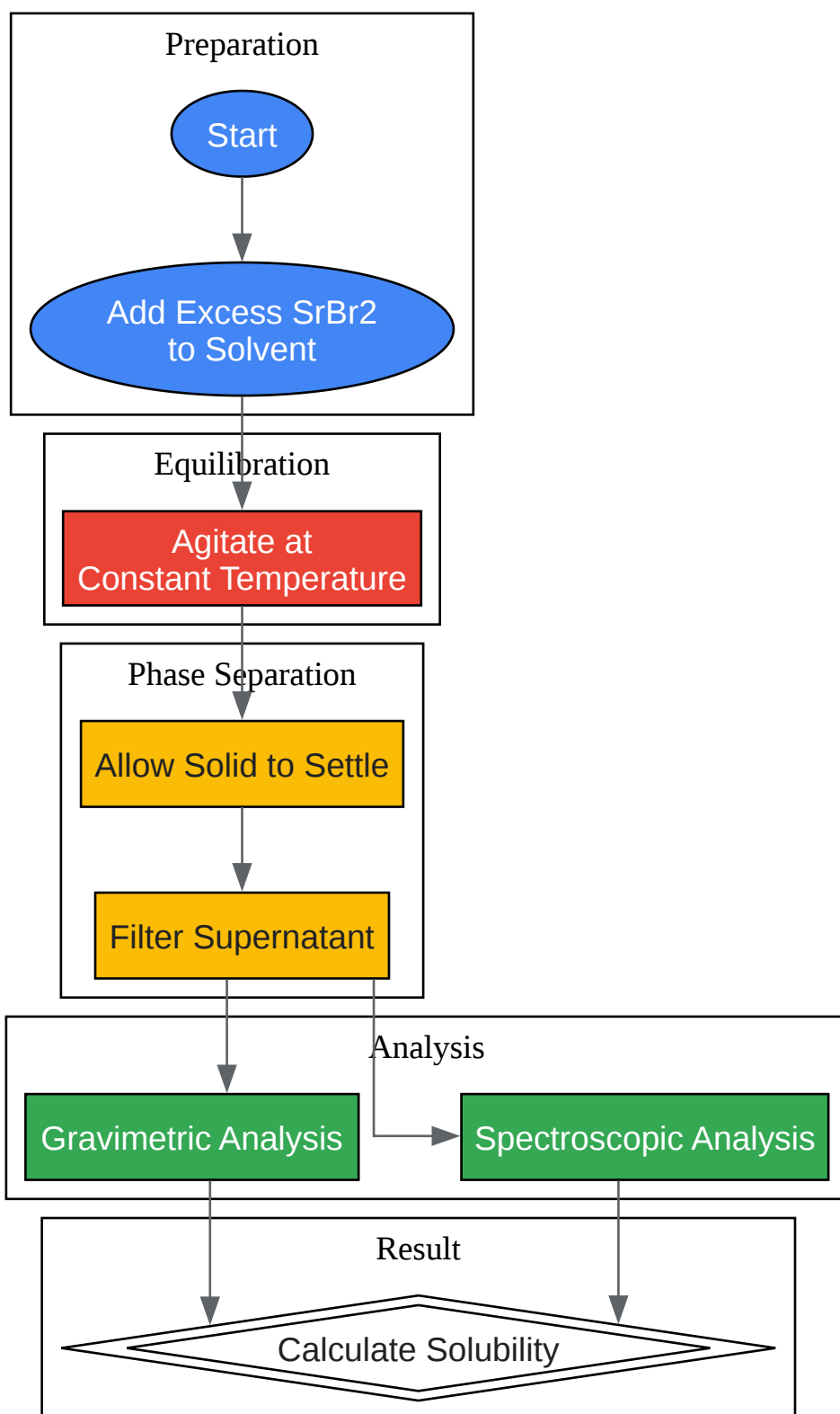
Procedure:

- **Sample Preparation:** An excess amount of anhydrous **strontium bromide** is added to a known volume or mass of the organic solvent in a sealed container. This ensures that a saturated solution is formed.
- **Equilibration:** The container is placed in a temperature-controlled shaker or water bath set to the desired temperature. The mixture is agitated for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** Once equilibrium is established, the agitation is stopped, and the solid phase is allowed to settle. A sample of the supernatant (the saturated solution) is carefully withdrawn using a syringe and immediately filtered to remove any undissolved solid particles. The filtration should be performed at the same temperature as the equilibration to prevent any change in solubility.
- **Concentration Determination (Gravimetric Method):**
 - A known mass or volume of the clear, saturated filtrate is transferred to a pre-weighed evaporating dish.
 - The solvent is carefully evaporated at a controlled temperature. For volatile organic solvents, this can be done in a fume hood or under a gentle stream of inert gas.

- Once the solvent is completely removed, the evaporating dish containing the solid residue (**strontium bromide**) is placed in a drying oven to remove any residual solvent.
- The dish is cooled in a desiccator and then weighed. The mass of the dissolved **strontium bromide** is determined by subtracting the initial mass of the evaporating dish.
- The solubility is then calculated as the mass of the dissolved **strontium bromide** per a given mass or volume of the solvent.
- Concentration Determination (Spectroscopic Method):
 - The clear, saturated filtrate is carefully diluted with a suitable solvent to a concentration range appropriate for the analytical instrument (e.g., Inductively Coupled Plasma - Optical Emission Spectrometry, ICP-OES).
 - The concentration of strontium in the diluted solution is measured using the calibrated instrument.
 - The original concentration in the saturated solution is then calculated by taking into account the dilution factor.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **strontium bromide** in an organic solvent using the isothermal equilibrium method.



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Solubility Determination Workflow

This guide provides essential data and a foundational understanding of the experimental procedures for determining the solubility of **strontium bromide** in organic solvents. For specific applications, it is recommended to consult peer-reviewed literature to obtain detailed protocols and to ensure the purity of the materials used.

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